

Antitumor agent-120 dosage and administration in mice

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Compound of Interest

Compound Name: Antitumor agent-120

Cat. No.: B2600699

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Application Notes and Protocols: Antitumor Agent-120

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Antitumor Agent-120** is a novel investigational molecule demonstrating potent anti-proliferative and pro-apoptotic activity in preclinical cancer models. These application notes provide detailed protocols for its administration in mice, focusing on dosage, experimental workflows, and efficacy evaluation in tumor-bearing mouse models.

Data Presentation

Table 1: Dosage and Administration of **Antitumor Agent-120** in Mice

| Parameter | Details |
|--------------------------|---|
| Formulation | 10 mg/mL solution in 5% DMSO, 40% PEG300, 5% Tween 80, 50% Saline |
| Routes of Administration | Intravenous (IV), Intraperitoneal (IP), Oral (PO) |
| Dosage Range | 5 mg/kg to 50 mg/kg |
| Dosing Frequency | Once daily (QD) or twice daily (BID) |
| Treatment Duration | 14-28 days, depending on the tumor model and study endpoint |

Table 2: Recommended Dosing for Different Mouse Tumor Models

| Tumor Model | Cell Line | Route of Administration | Dose (mg/kg) | Dosing Schedule |
|---|-----------|-------------------------|--------------|-----------------|
| Pancreatic Ductal Adenocarcinoma (PDAC) | KPC | IP | 25 | QD |
| Non-Small Cell Lung Cancer (NSCLC) | LLC | IV | 10 | BID |
| Colorectal Cancer (CRC) | CT26 | PO | 50 | QD |
| Breast Cancer | 4T1 | IP | 20 | QD |

Experimental Protocols

1. Animal Models

All animal experiments should be conducted in accordance with institutional guidelines and approved by the Institutional Animal Care and Use Committee (IACUC).

- Species: Immunocompromised mice (e.g., NOD-scid gamma (NSG)) or syngeneic mouse models (e.g., C57BL/6, BALB/c), depending on the tumor model.
- Age/Weight: 6-8 weeks old, 18-22 g.
- Acclimatization: Animals should be acclimatized for at least one week before the start of the experiment.

2. Tumor Model Establishment

- Subcutaneous Tumor Implantation:
 - Harvest cancer cells during their exponential growth phase.
 - Resuspend the cells in sterile PBS or Matrigel at a concentration of 1×10^7 cells/mL.
 - Inject 100 μ L of the cell suspension (1×10^6 cells) subcutaneously into the flank of the mouse.
 - Allow tumors to grow to a palpable size (e.g., 100-150 mm³) before initiating treatment.

3. Preparation and Administration of **Antitumor Agent-120**

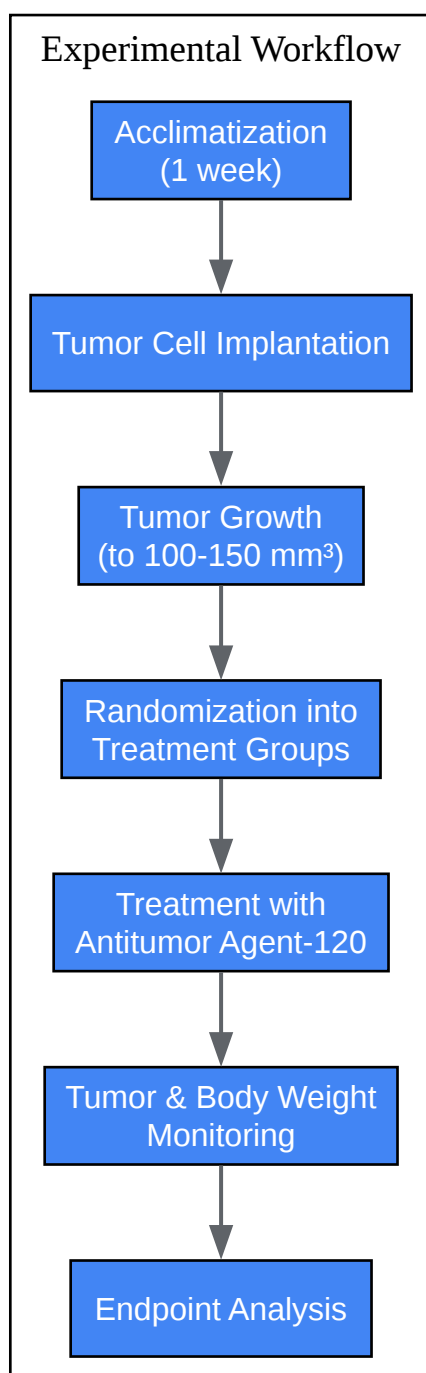
- Preparation:
 - Warm the vehicle (5% DMSO, 40% PEG300, 5% Tween 80, 50% Saline) to room temperature.
 - Add the appropriate amount of **Antitumor Agent-120** to the vehicle to achieve the desired final concentration.
 - Vortex thoroughly to ensure complete dissolution.
- Administration:
 - Intravenous (IV): Administer via the tail vein using a 27-gauge needle. The injection volume should be approximately 100 μ L.

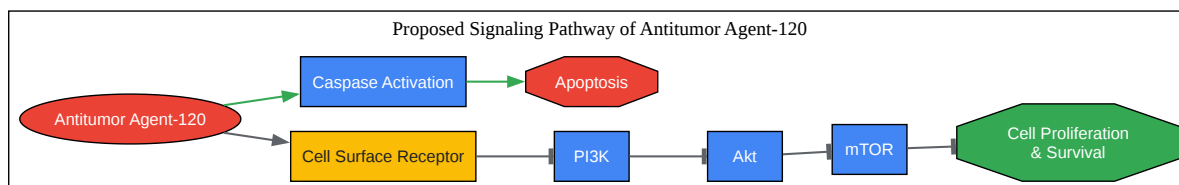
- Intraperitoneal (IP): Inject into the lower right quadrant of the abdomen using a 27-gauge needle. The injection volume should be approximately 200 µL.
- Oral (PO): Administer using an oral gavage needle. The gavage volume should be approximately 200 µL.

4. Efficacy Evaluation

- Tumor Volume Measurement:
 - Measure tumor dimensions (length and width) using digital calipers every 2-3 days.
 - Calculate tumor volume using the formula: $\text{Volume} = (\text{Length} \times \text{Width}^2) / 2$.
- Body Weight: Monitor and record the body weight of each mouse every 2-3 days as an indicator of toxicity.
- Survival Analysis: Monitor mice for signs of morbidity and euthanize them when necessary. Record the date of death or euthanasia for survival analysis.
- Endpoint Analysis: At the end of the study, euthanize the mice and collect tumors and other relevant tissues for further analysis (e.g., histology, biomarker analysis).

Mandatory Visualizations





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